

Application Notes and Protocols for 3-Nitrophenylsulfur Pentafluoride

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Compound of Interest

Compound Name: 3-Nitrophenylsulfur Pentafluoride

Cat. No.: B1305690

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed safety precautions, handling protocols, and emergency procedures for the use of **3-Nitrophenylsulfur Pentafluoride** (CAS No: 2613-26-5) in a laboratory setting. It is imperative that all personnel handling this compound are thoroughly familiar with its hazards and follow the recommended safety measures to minimize risk.

Hazard Identification and Classification

3-Nitrophenylsulfur Pentafluoride is a hazardous chemical with the following classifications according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS):

- Acute Toxicity, Oral (Category 4)[1][2]
- Acute Toxicity, Dermal (Category 4)[3]
- Acute Toxicity, Inhalation (Category 4)[1][3]
- Skin Irritation (Category 2)[2]
- Serious Eye Irritation (Category 2A)[2][3]
- Specific target organ toxicity — single exposure (Category 3), Respiratory system[1]

Signal Word: Warning[1][3]

Hazard Statements:

- H302: Harmful if swallowed.[1][4]
- H312: Harmful in contact with skin.[3]
- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[1][2]
- H332: Harmful if inhaled.[1][3]
- H335: May cause respiratory irritation.[1][3][4]

Pictograms:

- GHS07: Exclamation Mark

Quantitative Data Summary

The following table summarizes the available quantitative data for **3-Nitrophenylsulfur Pentafluoride**.

Property	Value	Reference
Chemical Formula	C ₆ H ₄ F ₅ NO ₂ S	[3][5]
Molecular Weight	249.16 g/mol	[5][6]
CAS Number	2613-26-5	[1][3][5]
Appearance	Light yellow to yellow to orange clear liquid	[7]
Melting Point	0 °C	[6]
Boiling Point	106 °C at 2 mm Hg	[6]
Density	1.665 g/mL at 25 °C	[6]
Refractive Index	n ₂₀ /D 1.475	[6]
Solubility	Difficult to mix in water	[6]
LD50 (Oral)	No data available	
LD50 (Dermal)	No data available	
LC50 (Inhalation)	No data available	
Occupational Exposure Limits	No data available	[2][7]

Experimental Protocols

3.1. Personal Protective Equipment (PPE)

A comprehensive assessment of the risks associated with the planned experiment must be conducted before handling **3-Nitrophenylsulfur Pentafluoride**. The following PPE is mandatory:

- **Eye and Face Protection:** Wear chemical safety goggles and a face shield conforming to EN166 standards.[2]
- **Hand Protection:** Wear chemically resistant gloves (e.g., nitrile, neoprene). Gloves must be inspected prior to use and replaced immediately if signs of degradation appear.

- **Body Protection:** A lab coat is required. For procedures with a higher risk of splashing, a chemical-resistant apron or coveralls should be worn.
- **Respiratory Protection:** All work must be conducted in a certified chemical fume hood to avoid inhalation of vapors.[3] If work outside a fume hood is unavoidable, a NIOSH-approved respirator with an appropriate cartridge for organic vapors must be used.

3.2. Safe Handling Procedures

- **Engineering Controls:** Always handle **3-Nitrophenylsulfur Pentafluoride** in a well-ventilated area, preferably within a chemical fume hood.[1][3]
- **General Hygiene:** Avoid contact with skin, eyes, and clothing.[1] Do not eat, drink, or smoke in the laboratory.[1] Wash hands thoroughly after handling the chemical, before breaks, and at the end of the workday.[2]
- **Dispensing:** When transferring the liquid, use a syringe or a pipette with a compatible tip. Avoid pouring directly from the bottle to minimize splashing.
- **Heating:** If heating is required, use a well-controlled heating mantle or oil bath. Avoid open flames.
- **Waste Disposal:** Dispose of all waste contaminated with **3-Nitrophenylsulfur Pentafluoride** as hazardous chemical waste in accordance with local, state, and federal regulations.[1] Do not dispose of down the drain.

3.3. Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[1]
- Store away from incompatible materials such as strong oxidizing agents.
- The storage area should be secured and accessible only to authorized personnel.

3.4. Spill and Emergency Procedures

- **Small Spills (in a fume hood):**

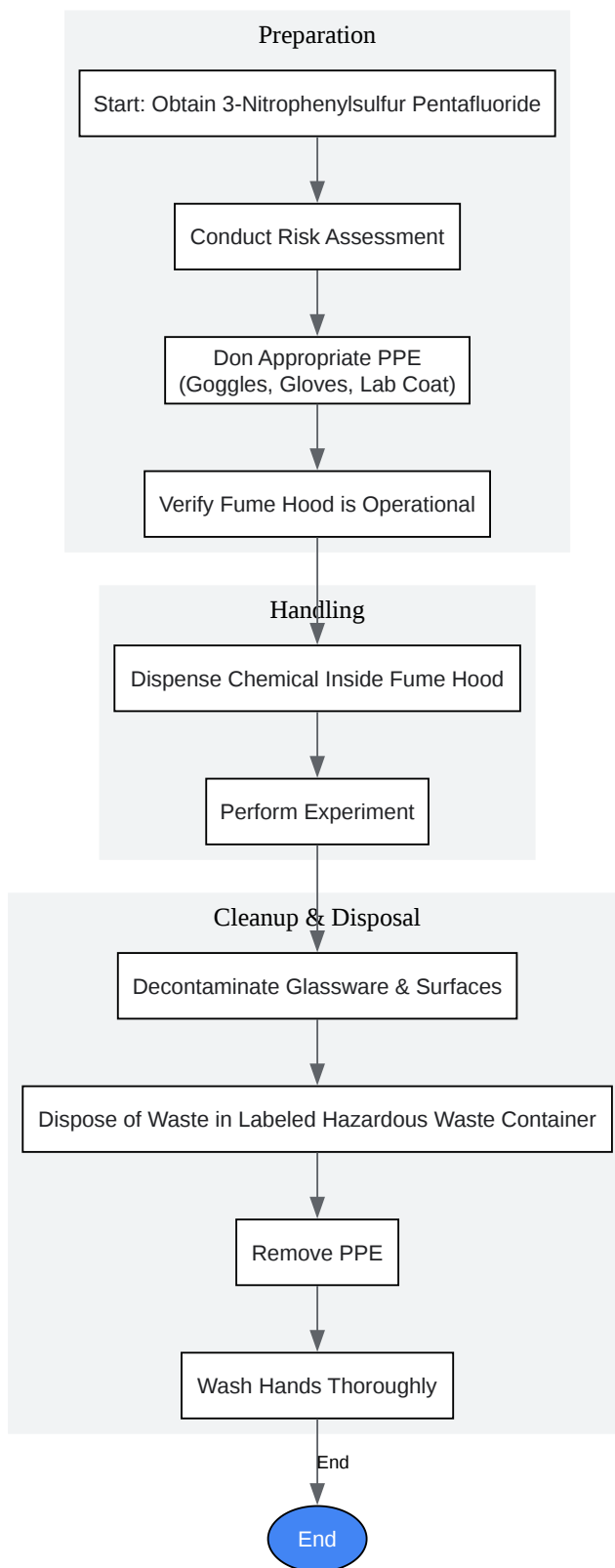
- Absorb the spill with an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads).
- Place the contaminated absorbent material into a sealed, labeled container for hazardous waste disposal.
- Decontaminate the area with a suitable solvent, followed by soap and water.
- Large Spills (or spills outside a fume hood):
 - Evacuate the immediate area and alert others.
 - If safe to do so, contain the spill to prevent it from spreading.
 - Contact the institution's emergency response team or environmental health and safety office immediately.
 - Do not attempt to clean up a large spill without appropriate training and PPE.

3.5. First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[1\]](#)[\[4\]](#)
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention.[\[1\]](#)
- In Case of Eye Contact: Immediately rinse the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[1\]](#)[\[4\]](#)
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[\[1\]](#)

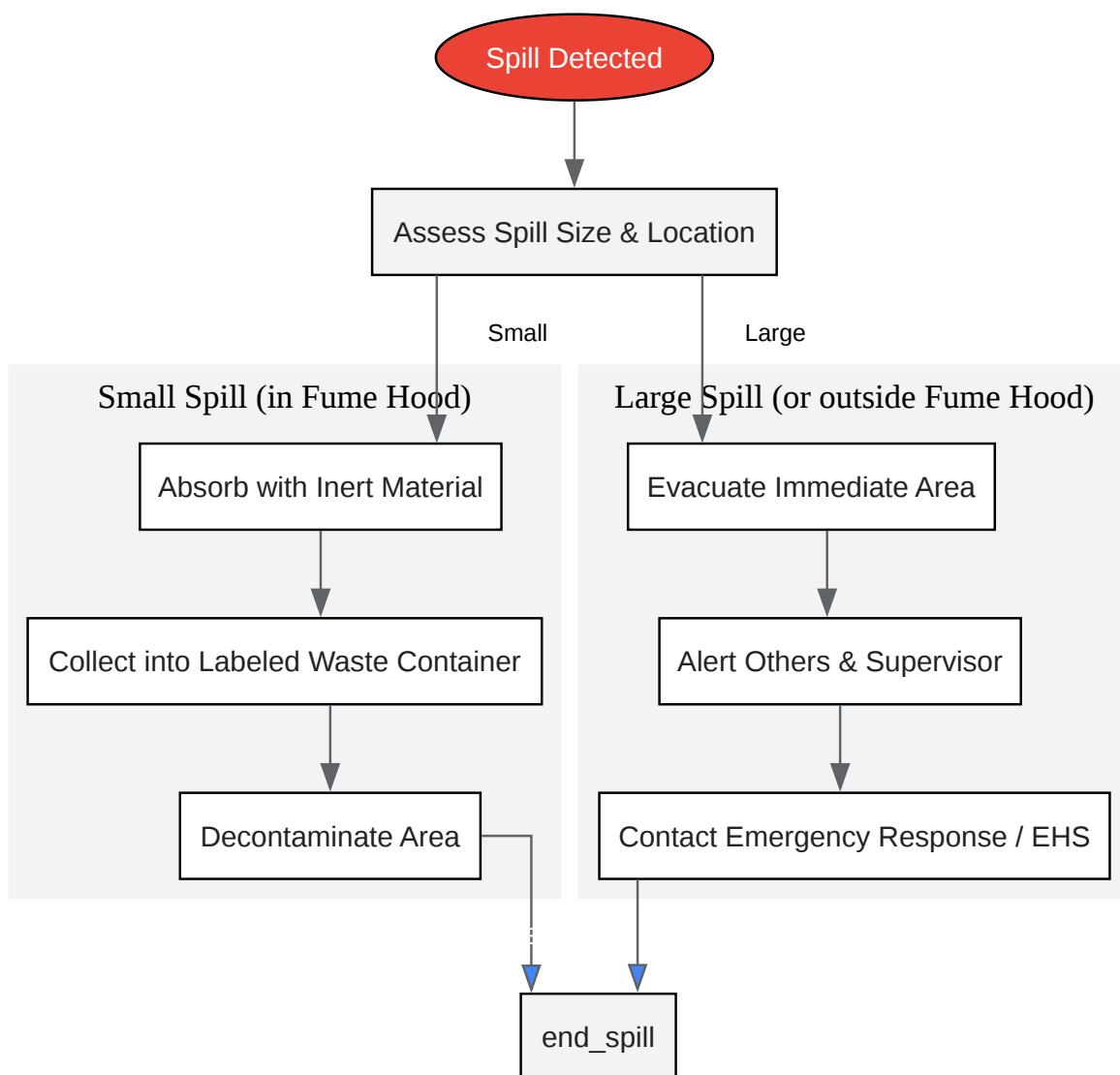
Visualized Workflows

The following diagrams illustrate key safety and handling workflows for **3-Nitrophenylsulfur Pentafluoride**.



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Caption: Workflow for the safe handling of **3-Nitrophenylsulfur Pentafluoride**.



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Caption: Emergency response workflow for a **3-Nitrophenylsulfur Pentafluoride** spill.

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